

Comparative Analysis of Afp-07 Cross-Reactivity with Prostanoid Receptors

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Compound of Interest

Compound Name: Afp-07

Cat. No.: B1664403

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This guide provides a detailed comparison of the binding affinity of **Afp-07**, a potent prostanoid IP receptor agonist, with other prostanoid receptor subtypes. The information presented is intended to assist researchers in evaluating the selectivity and potential off-target effects of this compound in experimental settings.

Executive Summary

Afp-07 is a 7,7-difluoroprostacyclin derivative that demonstrates high potency and selectivity for the prostanoid IP receptor, with a reported binding affinity (K_i) of 0.561 nM.^{[1][2][3]} Its cross-reactivity with other prostanoid receptors, particularly the EP receptor subtypes, is significantly lower. This guide summarizes the available quantitative data on **Afp-07**'s binding profile and provides detailed experimental protocols for researchers to conduct their own comparative studies.

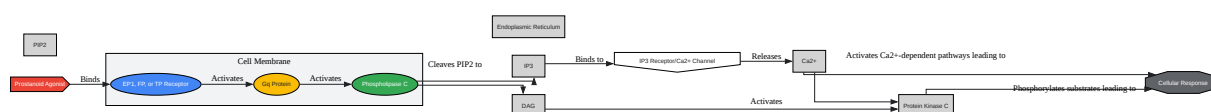
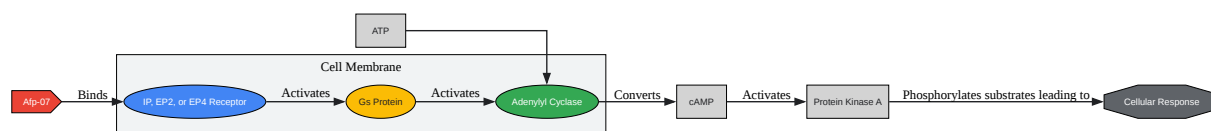
Data Presentation: Afp-07 Binding Affinity Profile

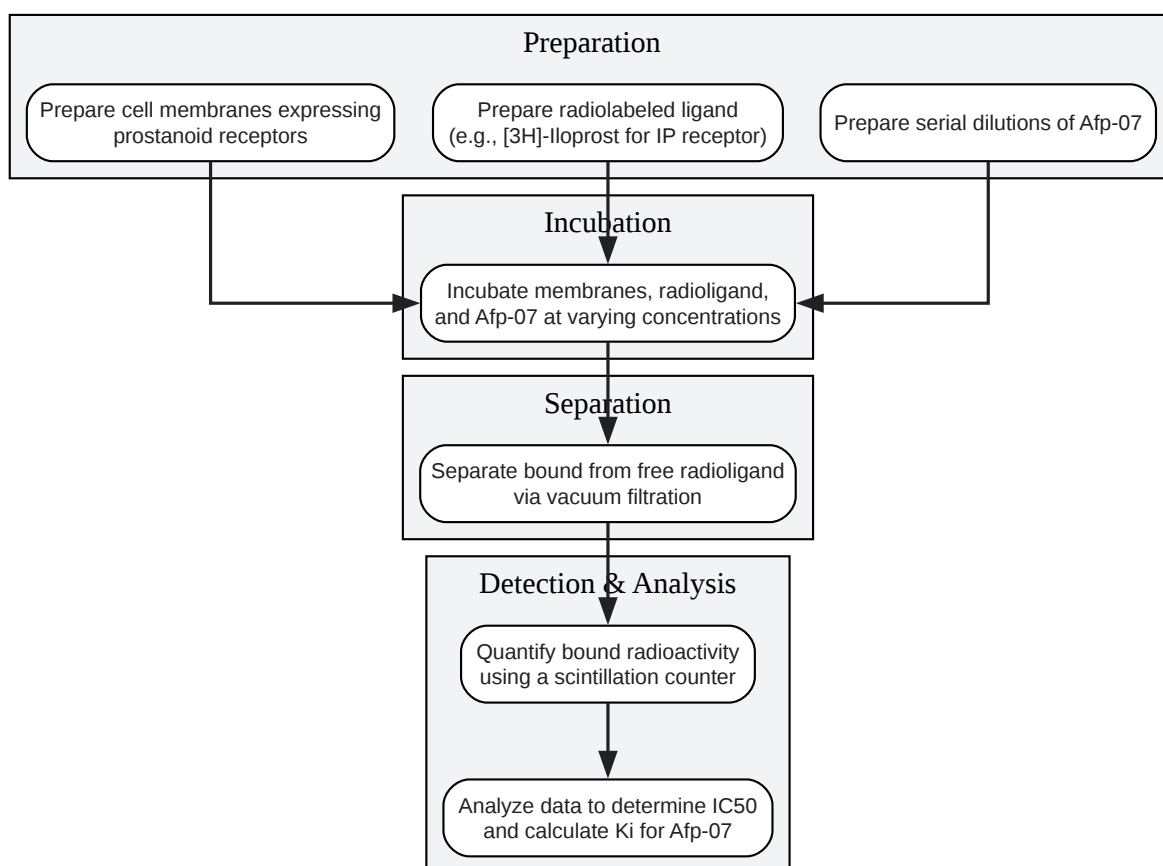
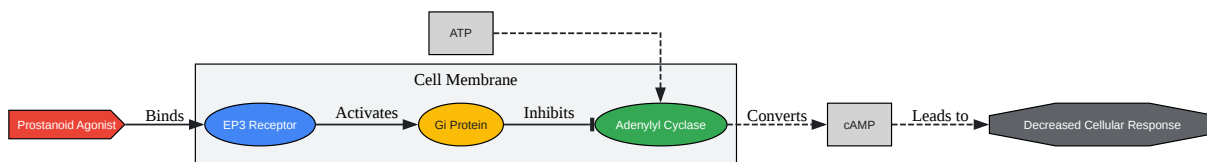
The following table summarizes the known binding affinities of **Afp-07** for various prostanoid receptors. It is important to note that while data for the IP and EP receptors are available, specific binding affinity data for the DP, FP, and TP receptors for **Afp-07** are not readily available in the public domain.

Receptor Subtype	G-Protein Coupling	Afp-07 Binding Affinity (Ki) [nM]	Reference
IP	Gs	0.561	[1] [2]
EP1	Gq	> 100	
EP2	Gs	> 100	
EP3	Gi	> 100	
EP4	Gs	> 10	
DP	Gs	Data not available	
FP	Gq	Data not available	
TP	Gq	Data not available	

Mandatory Visualizations

The following diagrams illustrate key experimental workflows and signaling pathways relevant to the assessment of **Afp-07**'s activity at prostanoid receptors.





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